

7-Bromo-1H-pyrrolo[3,2-C]pyridine CAS number 902837-42-7

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Compound of Interest

Compound Name: 7-Bromo-1H-pyrrolo[3,2-C]pyridine

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An In-depth Technical Guide to **7-Bromo-1H-pyrrolo[3,2-c]pyridine** (CAS: 902837-42-7)

Authored by: A Senior Application Scientist

Abstract

7-Bromo-1H-pyrrolo[3,2-c]pyridine, also known as 7-Bromo-5-azaindole, is a pivotal heterocyclic building block in modern medicinal chemistry. Its unique bicyclic structure, composed of a pyrrole ring fused to a pyridine ring, imparts a distinct electronic and steric profile that makes it a privileged scaffold for engaging with a variety of biological targets. The strategic placement of a bromine atom at the 7-position provides a versatile synthetic handle for introducing molecular diversity through cross-coupling reactions. This guide offers an in-depth exploration of the physicochemical properties, synthesis, reactivity, and applications of this compound, with a focus on its role in the development of novel therapeutics, particularly kinase and tubulin inhibitors. The protocols and insights provided herein are intended to equip researchers and drug development professionals with the practical knowledge required to effectively utilize this valuable intermediate.

Core Physicochemical and Structural Characteristics

7-Bromo-1H-pyrrolo[3,2-c]pyridine is a solid organic compound whose structural framework is foundational to its chemical behavior and utility. The fusion of an electron-rich pyrrole ring

with an electron-deficient pyridine ring creates a unique electronic environment that influences its reactivity and intermolecular interactions.

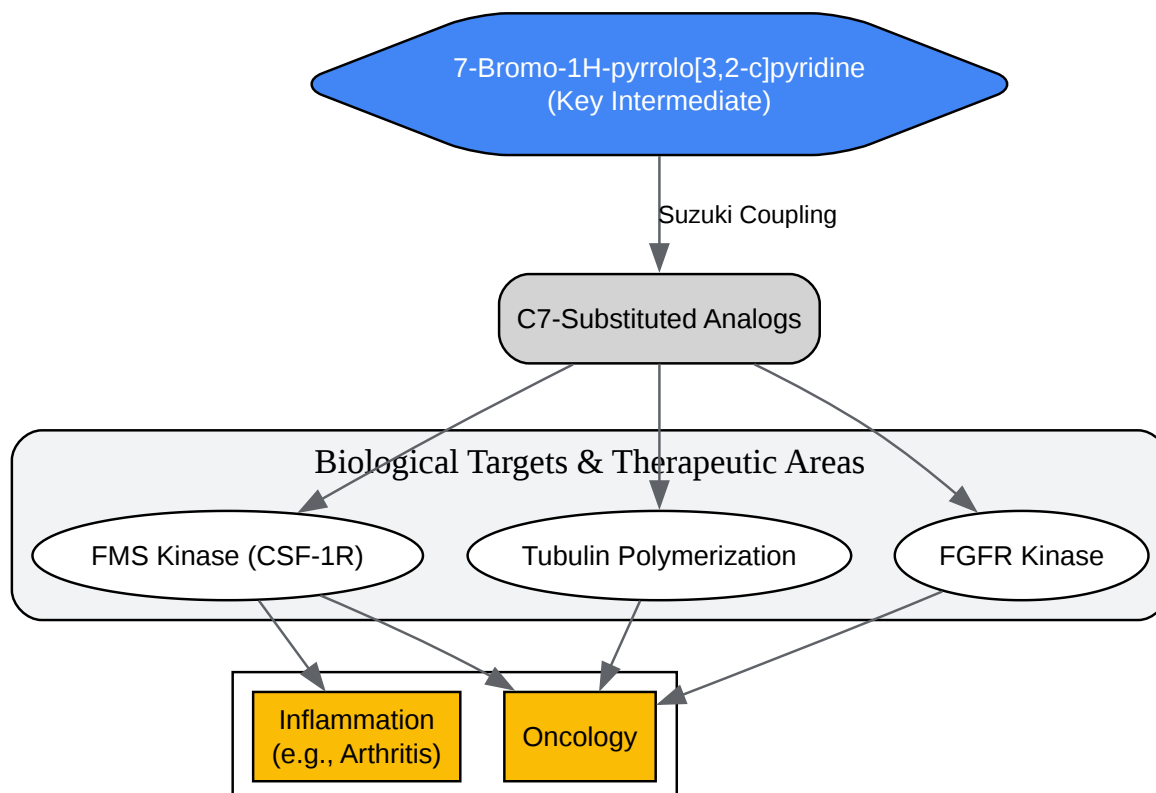
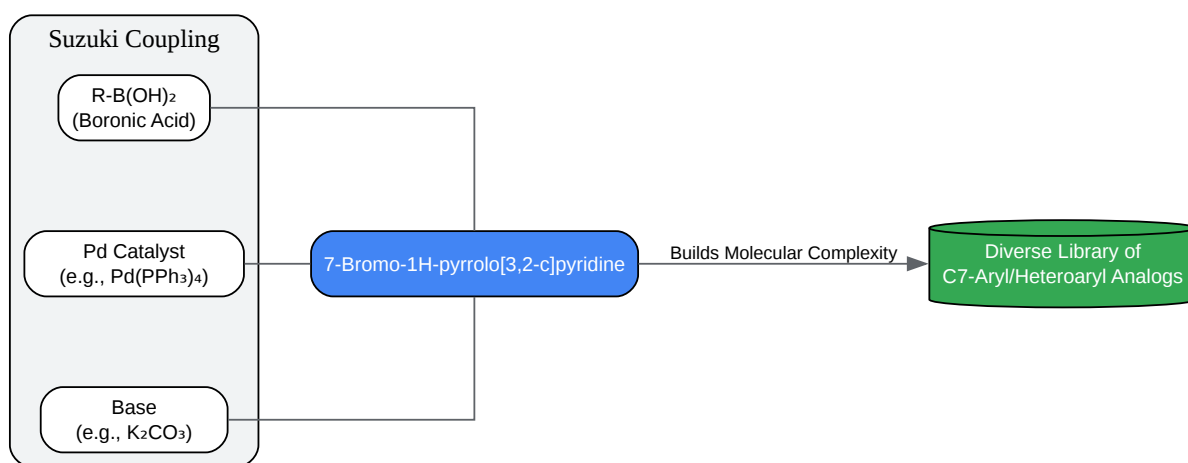
Property	Value	Source
CAS Number	902837-42-7	[1][2]
Molecular Formula	C ₇ H ₅ BrN ₂	[1]
Molecular Weight	197.03 g/mol	[1]
IUPAC Name	7-bromo-1H-pyrrolo[3,2-c]pyridine	[1]
Common Synonyms	7-Bromo-5-azaindole	[1]
InChIKey	MVUCSWVQBDCPCY-UHFFFAOYSA-N	[1]
SMILES	<chem>C1=CNC2=C(C=NC=C21)Br</chem>	[1]
Appearance	Off-white to light brown powder (Typical)	N/A

Synthesis and Mechanistic Considerations

The construction of the **7-Bromo-1H-pyrrolo[3,2-c]pyridine** scaffold is a multi-step process that requires precise control over regioselectivity. A common and effective strategy, adapted from methodologies used for analogous isomers, begins with a functionalized pyridine precursor.[3] The following protocol outlines a logical synthetic pathway, explaining the causality behind each transformation.

Overall Synthetic Workflow

The synthesis can be envisioned as a three-step sequence starting from 3-bromo-4-methylpyridine: (1) N-oxidation of the pyridine ring, (2) subsequent nitration at the activated position, and (3) reductive cyclization to form the fused pyrrole ring.



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